

Diphenyl Chlorophosphonate-d10 chemical properties

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Compound of Interest

Compound Name: *Diphenyl Chlorophosphonate-d10*

Cat. No.: *B15553183*

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Technical Guide: Diphenyl Chlorophosphonate-d10

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical properties of **Diphenyl Chlorophosphonate-d10**. It should be noted that detailed experimental data for the deuterated form (d10) is not readily available in public literature. Therefore, this document primarily presents the established data for the non-deuterated analogue, Diphenyl Chlorophosphonate, and provides theoretical values for the d10 variant where applicable. The reactivity and general chemical behavior are expected to be comparable between the two forms.

Chemical and Physical Properties

Diphenyl Chlorophosphonate-d10 is the deuterated form of Diphenyl Chlorophosphonate, where the ten hydrogen atoms on the two phenyl rings are replaced with deuterium. This isotopic labeling is useful in various research applications, including mechanistic studies and as an internal standard in mass spectrometry-based analyses.

General Properties

Property	Diphenyl Chlorophosphonate (Non-deuterated)	Diphenyl Chlorophosphonate-d10 (Calculated)	Reference(s)
Molecular Formula	C ₁₂ H ₁₀ ClO ₃ P	C ₁₂ D ₁₀ ClO ₃ P	[1] [2]
Molecular Weight	268.63 g/mol	278.70 g/mol	[1] [2]
Appearance	Clear colorless to light yellow liquid	Not specified, expected to be similar	[2] [3]
Odor	Pungent	Not specified, expected to be similar	[3]

Physical Properties

Property	Value (for non-deuterated form)	Reference(s)
Boiling Point	314-316 °C at 272 mmHg	[2]
Density	1.296 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.55	[2]
Vapor Pressure	10 mmHg at 190 °C	[2]
Solubility	Insoluble in water, may decompose. Soluble in chloroform and DMSO.	[3]

Reactivity and Stability

Diphenyl Chlorophosphonate is a moisture-sensitive compound and should be handled under an inert atmosphere.[\[4\]](#) It is incompatible with bases (including amines), strong oxidizing agents, and alcohols.[\[3\]](#) Reaction with water can liberate toxic gas.

Spectroscopic Data

Detailed spectroscopic data for **Diphenyl Chlorophosphonate-d10** is not available. The following represents expected differences from the non-deuterated form:

- ^1H NMR: The proton signals corresponding to the phenyl rings will be absent.
- Mass Spectrometry: The molecular ion peak will be shifted to a higher m/z value corresponding to the increased molecular weight. The fragmentation pattern may also show characteristic losses of deuterated fragments.
- IR Spectroscopy: The C-D stretching vibrations will appear at a lower frequency (around 2250 cm^{-1}) compared to the C-H stretching vibrations (around 3050 cm^{-1}) of the non-deuterated compound.

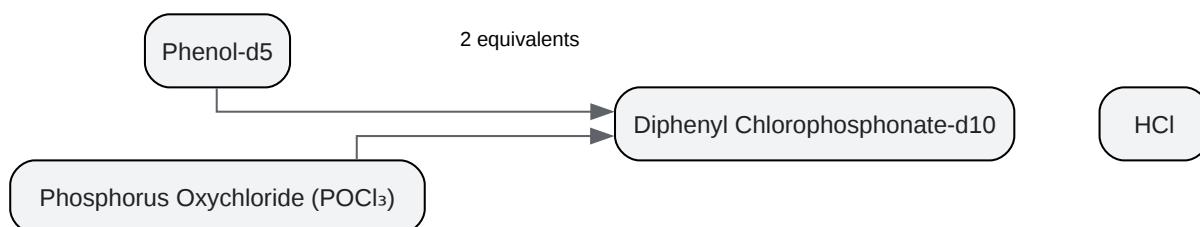
Experimental Protocols

Detailed experimental protocols for the synthesis and use of **Diphenyl Chlorophosphonate-d10** are not widely published. However, its synthesis would likely follow established methods for the non-deuterated compound, starting with deuterated phenol.

General Synthesis of Diphenyl Chlorophosphonate

One common method for the synthesis of Diphenyl Chlorophosphonate involves the reaction of phenol with phosphorus oxychloride. A more specific patented method involves reacting diphenyl phosphate with bis(trichloromethyl)carbonate in an organic solvent.[5]

Reaction Scheme:



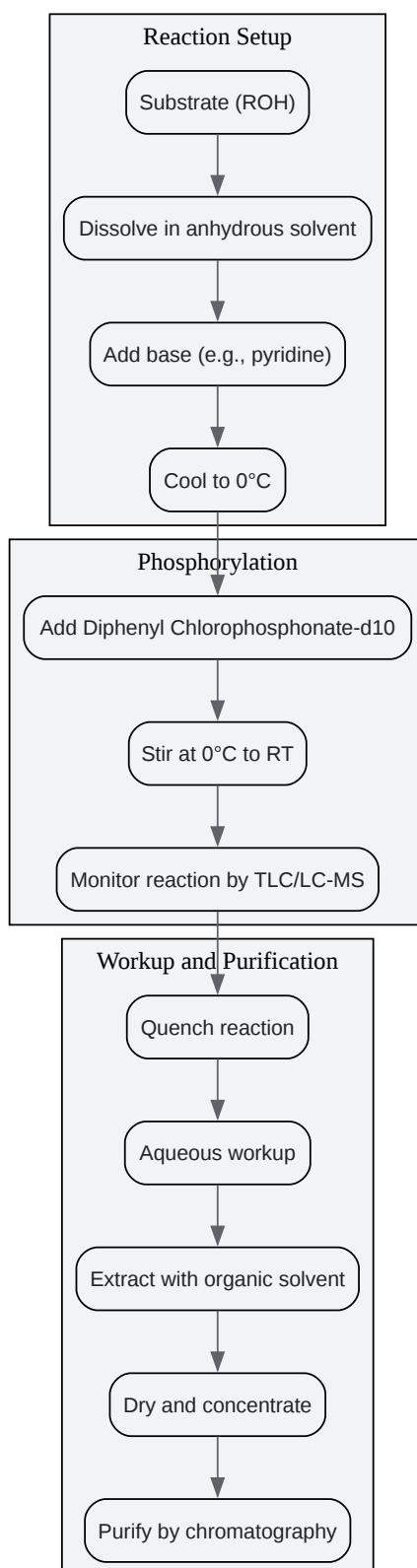
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Caption: General synthesis of **Diphenyl Chlorophosphonate-d10**.

General Phosphorylation Reaction

Diphenyl Chlorophosphonate is a versatile phosphorylating agent used in the synthesis of various organic phosphates, including those in drug development.[\[4\]](#)

Experimental Workflow:

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Caption: General workflow for phosphorylation using **Diphenyl Chlorophosphonate-d10**.

Applications in Drug Development

Diphenyl Chlorophosphonate is a key reagent in the synthesis of various biologically active molecules. Its applications include:

- Phosphorylation of alcohols and amines: To introduce phosphate groups, which can improve solubility and act as prodrug moieties.
- Peptide synthesis: Used as a coupling reagent.[\[4\]](#)
- Synthesis of nucleotide analogues: Important in antiviral and anticancer drug discovery.

The deuterated form, **Diphenyl Chlorophosphonate-d10**, is particularly valuable for:

- Pharmacokinetic studies: To trace the metabolic fate of a drug candidate.
- Quantitative analysis: As an internal standard in bioanalytical assays due to its similar chemical behavior and distinct mass.

Safety Information

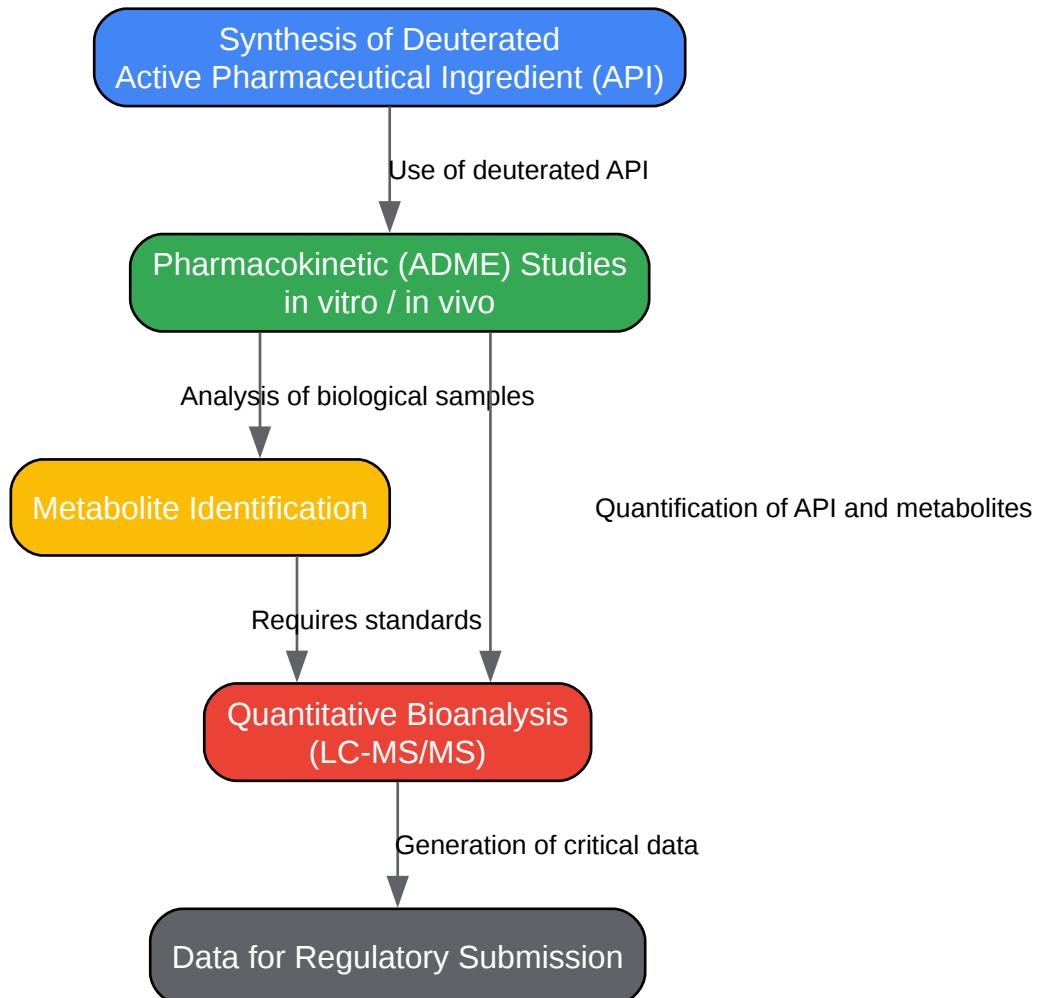
The safety information provided is for the non-deuterated Diphenyl Chlorophosphonate and should be considered applicable to the d10 analogue.

Hazard Statement	Precautionary Statement
Causes severe skin burns and eye damage. [6]	Wear protective gloves/protective clothing/eye protection/face protection. [6]
Harmful if swallowed. [6]	Do not eat, drink or smoke when using this product. [6]
Contact with water liberates toxic gas.	Keep away from moisture. [4]

For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

Logical Relationships in Application

The use of **Diphenyl Chlorophosphonate-d10** in drug development often follows a logical progression from synthesis to analysis.



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Caption: Role of **Diphenyl Chlorophosphonate-d10** in drug development workflow.

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